

A Comparative Guide to the GC-MS Fragmentation Pattern of 1-Methylindan

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Compound of Interest

Compound Name: 1-Methylindan

CAS No.: 767-58-8

Cat. No.: B054001

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Introduction to 1-Methylindan and the Role of GC-MS

1-Methylindan (C₁₀H₁₂) is a hydrocarbon derivative of indan, characterized by a methyl group substituted on the five-membered ring.^[1] As a structural motif, the indan scaffold is present in various biologically active molecules and serves as a key building block in medicinal chemistry. Accurate and unambiguous identification of specific isomers like **1-Methylindan** is paramount in drug development, impurity profiling, and metabolism studies.

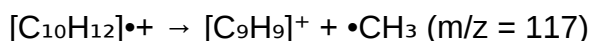
Gas chromatography coupled with mass spectrometry (GC-MS) is an indispensable analytical technique for the separation and identification of volatile and semi-volatile organic compounds.^[2] In GC-MS, electron ionization (EI) is a commonly employed "hard" ionization technique that induces characteristic and reproducible fragmentation of a molecule. The resulting mass spectrum serves as a molecular fingerprint, providing rich structural information.^[2] Understanding the principles that govern these fragmentation pathways is crucial for accurate spectral interpretation.

The Electron Ionization Fragmentation Pathway of 1-Methylindan

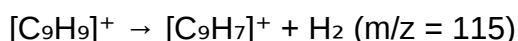
Upon entering the mass spectrometer's ion source, a **1-Methylindan** molecule is bombarded with high-energy electrons (typically 70 eV). This results in the ejection of an electron from the molecule, forming a positively charged radical cation known as the molecular ion ($M^{\bullet+}$). The molecular ion of **1-Methylindan** has a mass-to-charge ratio (m/z) of 132.^[1]

This molecular ion is energetically unstable and undergoes a series of fragmentation events to yield more stable, smaller ions. The fragmentation of **1-Methylindan** is primarily dictated by the stability of the resulting carbocations. The key fragmentation steps are outlined below:

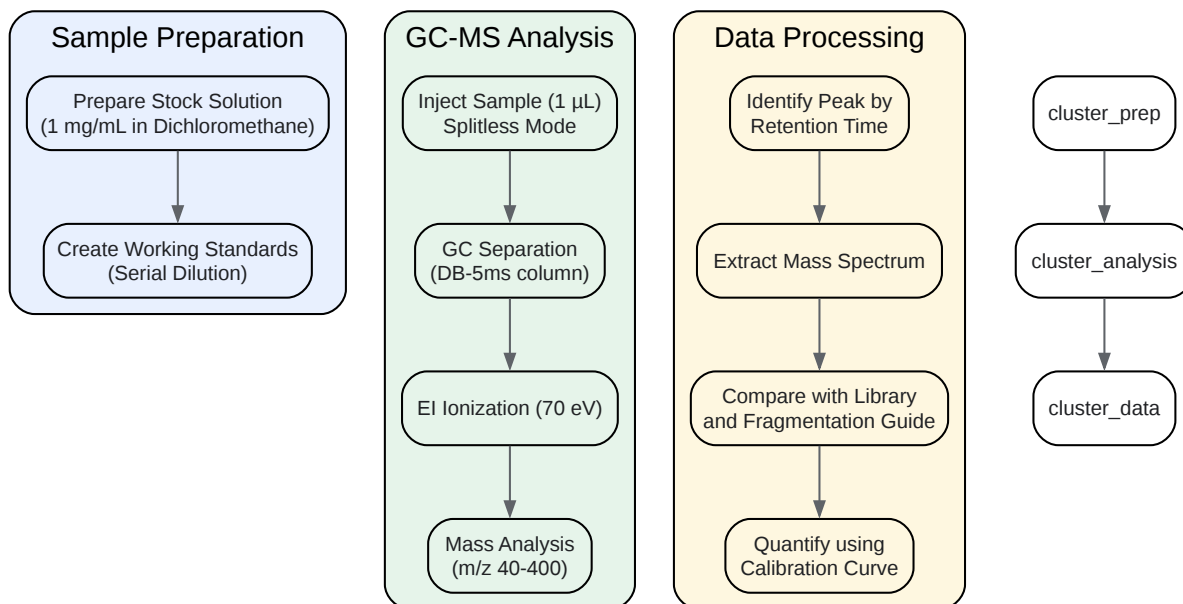
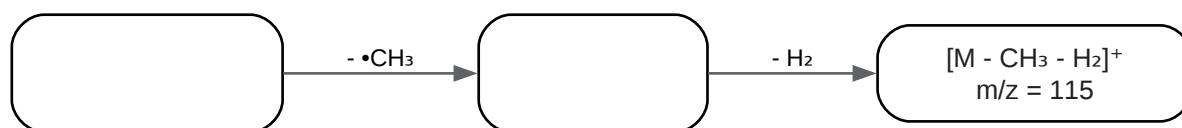
- **Formation of the Molecular Ion:** $C_{10}H_{12} + e^- \rightarrow [C_{10}H_{12}]^{\bullet+} + 2e^-$ ($m/z = 132$)
- **Primary Fragmentation: Loss of a Methyl Radical** The most favorable initial fragmentation is the cleavage of the C-C bond between the methyl group and the indan ring. This results in the loss of a methyl radical ($\bullet CH_3$) and the formation of a highly stable secondary benzylic carbocation at m/z 117. This ion is the base peak in the mass spectrum, indicating its high relative abundance and stability.



- **Secondary Fragmentation: Loss of Acetylene** The ion at m/z 117 can undergo further fragmentation. A common pathway for aromatic cations is the loss of a neutral acetylene molecule (C_2H_2), leading to the formation of an ion at m/z 91, which is often the tropylium ion, a highly stable aromatic cation. However, in the case of **1-Methylindan**, the more prominent subsequent fragmentation is the loss of a hydrogen molecule.
- **Formation of the $[M-H]^+$ Ion:** A less abundant but significant fragmentation pathway involves the loss of a hydrogen radical from the molecular ion, resulting in an ion at m/z 131.
- **Formation of the Ion at m/z 115:** The ion at m/z 117 can lose a molecule of hydrogen (H_2) to form a more unsaturated and stable ion at m/z 115. This is a common fragmentation pattern for cyclic hydrocarbons.



The proposed fragmentation pathway is visually represented in the following diagram:



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Sources

- 1. Indan, 1-methyl- [webbook.nist.gov]
- 2. Same, but different: Variations in fragment ions among stereoisomers of a 17 α -methyl steroid in gas chromatography/electron ionization mass spectrometry - PMC

[\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)

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